

LY 292728 stock solution storage and stability

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Compound of Interest

Compound Name: LY 292728

Cat. No.: B1675655

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Technical Support Center: LY 292728

This technical support center provides researchers, scientists, and drug development professionals with guidance on the storage and stability of **LY 292728** stock solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LY 292728** powder?

A1: **LY 292728** powder should be stored at -20°C for long-term stability, where it can be viable for up to three years.[\[1\]](#)

Q2: How should I store stock solutions of **LY 292728**?

A2: Stock solutions of **LY 292728** should be stored at -80°C.[\[1\]](#) Under these conditions, the solution is reported to be stable for up to one year.[\[1\]](#)

Q3: What is the recommended solvent for preparing a stock solution of **LY 292728**?

A3: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of **LY 292728** and other similar compounds for in vitro and in vivo studies.[\[1\]](#) DMSO is a versatile solvent capable of dissolving a wide range of polar and nonpolar compounds and is miscible with water and cell culture media.

Q4: How do I prepare a stock solution of **LY 292728** for in vitro experiments?

A4: A detailed protocol for preparing a stock solution is provided in the Experimental Protocols section below. The general workflow involves dissolving the powdered compound in a suitable solvent, such as DMSO, to a desired concentration.

Quantitative Data Summary

The following table summarizes the available data on the storage and stability of **LY 292728**.

Form	Storage Temperature	Duration of Stability	Source
Powder	-20°C	3 years	[1]
In Solvent	-80°C	1 year	[1]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **LY 292728** in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **LY 292728**, a potent leukotriene B4 receptor antagonist, for use in in vitro assays.

Materials:

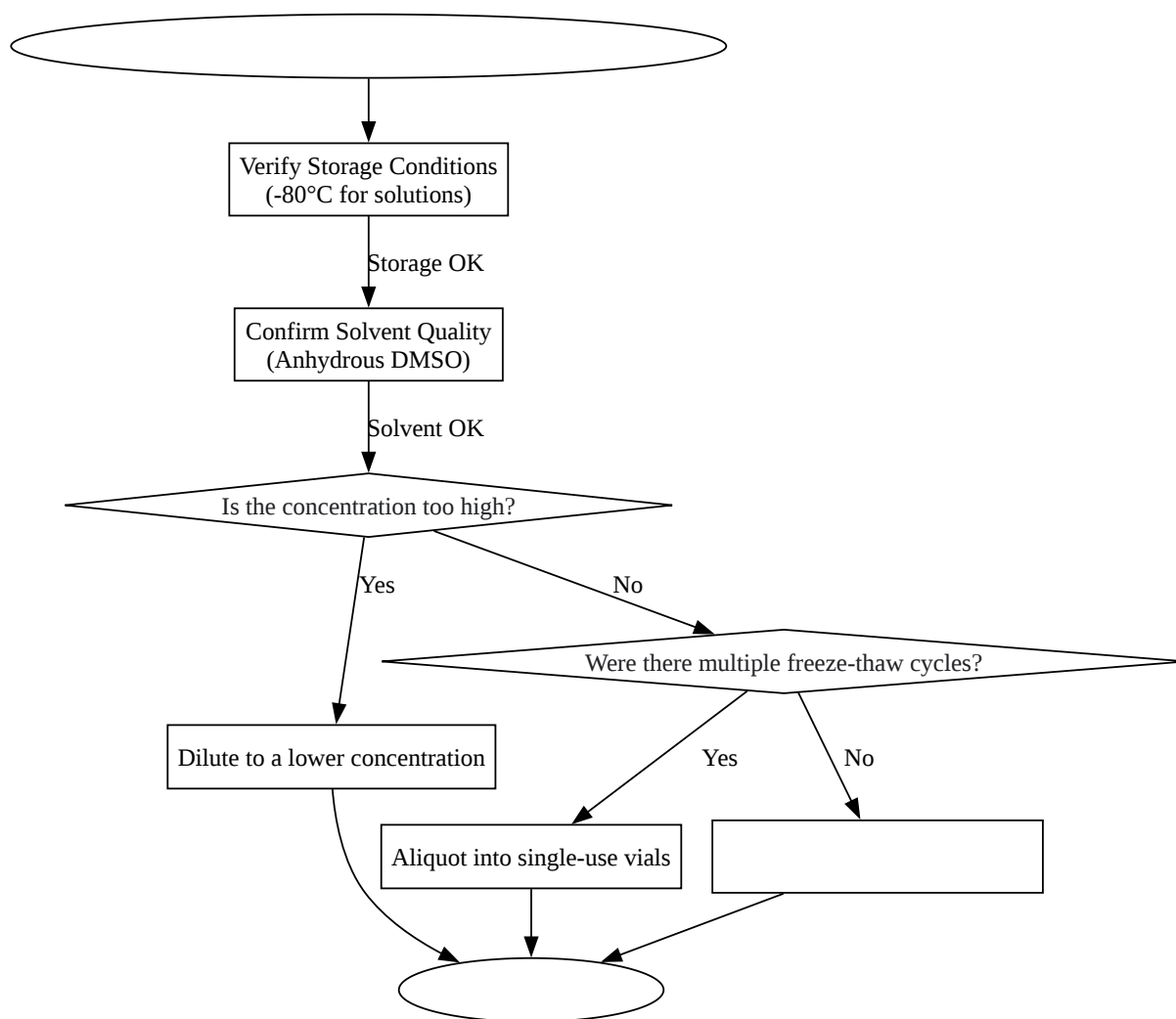
- **LY 292728** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Weighing the Compound:** Carefully weigh the desired amount of **LY 292728** powder using an analytical balance in a chemical fume hood. For a 10 mM stock solution, the amount to be weighed will depend on the desired final volume.
- **Dissolving in DMSO:** Transfer the weighed **LY 292728** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex thoroughly to ensure the compound is completely dissolved. Visually inspect the solution for any undissolved particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- **Long-Term Storage:** Store the aliquots at -80°C for long-term stability.[\[1\]](#)

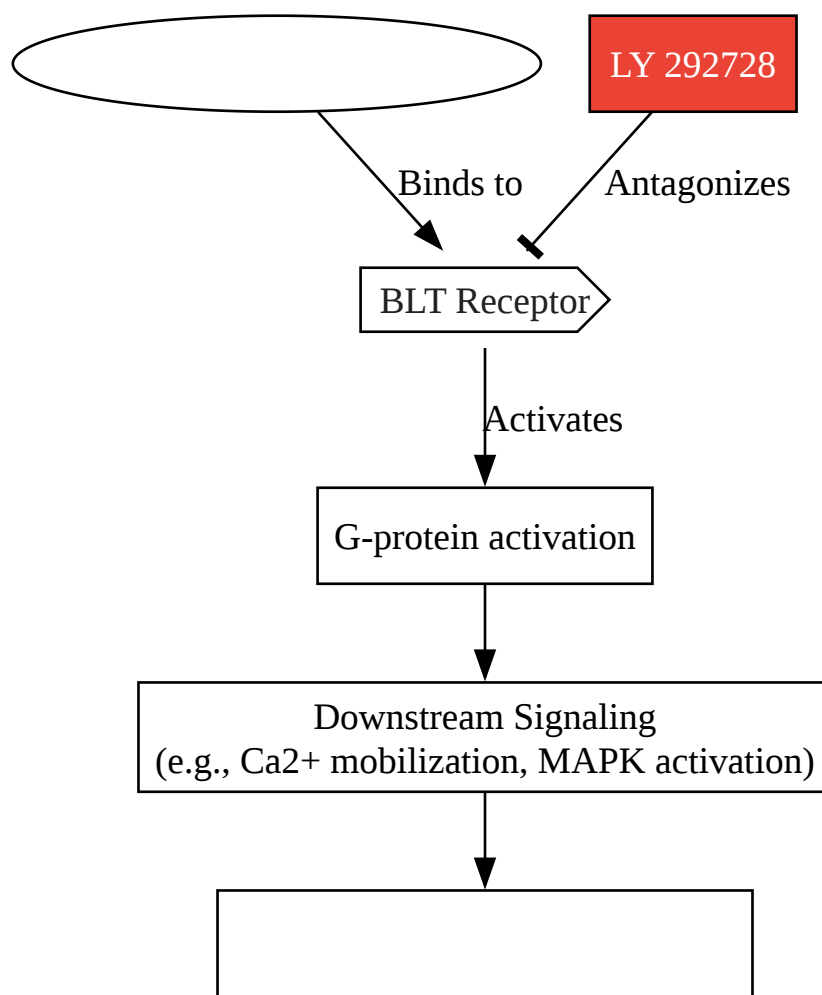
Note on Final DMSO Concentration in Cell Culture: When preparing working solutions for cell-based assays, it is crucial to dilute the DMSO stock solution in the cell culture medium to a final DMSO concentration that is non-toxic to the cells, typically below 0.5%.

Troubleshooting



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References

- 1. LY 292728 | TargetMol [targetmol.com]
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